

Methoxymethyl Isocyanate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methoxymethyl isocyanate

Cat. No.: B1265729

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Disclaimer: This document is intended as a technical guide for qualified professionals and is not a substitute for a formal safety data sheet (SDS) or comprehensive risk assessment. Always consult the official SDS provided by the manufacturer and adhere to all institutional and regulatory safety protocols. **Methoxymethyl isocyanate** is a hazardous chemical that should only be handled by trained personnel in a controlled laboratory environment.

Executive Summary

Methoxymethyl isocyanate (CAS No. 6427-21-0) is a reactive chemical intermediate used in organic synthesis. Like other isocyanates, it is highly toxic and requires stringent safety measures to prevent exposure. This guide provides an in-depth overview of the known hazards, safe handling procedures, emergency response, and available physicochemical and toxicological data for **methoxymethyl isocyanate**. Due to the limited availability of specific toxicological data for this compound, information from the closely related and well-studied chemical, methyl isocyanate (MIC), is provided for reference and to infer potential hazards.

Hazard Identification and Classification

Methoxymethyl isocyanate is a colorless liquid with a pungent odor.^[1] It is classified as a toxic and/or corrosive substance, and it is very toxic by inhalation and skin absorption.^{[1][2]} Vapors are heavier than air and can accumulate in low-lying areas.^{[1][2]}

GHS Classification (Inferred): Based on available data, **methoxymethyl isocyanate** is classified as Acutely Toxic, Category 4 (Harmful if swallowed).[3] Due to its structural similarity to other isocyanates, it should be treated as a substance with the potential for severe respiratory and skin sensitization, as well as high acute toxicity via inhalation and dermal contact.

Physicochemical and Toxicological Data

Quantitative data for **methoxymethyl isocyanate** is limited. The following tables summarize the available information and provide data for methyl isocyanate for comparison.

Table 1: Physicochemical Properties of **Methoxymethyl Isocyanate**

| Property | Value | Source |
|---------------------|---------------------------------------|--------|
| CAS Number | 6427-21-0 | [4] |
| Molecular Formula | C3H5NO2 | [4] |
| Molecular Weight | 87.08 g/mol | [1] |
| Appearance | Colorless liquid with a pungent odor | [1][2] |
| Boiling Point | 146-148 °C (760 Torr) | [3] |
| Density | 0.99 ± 0.1 g/cm ³ (20 °C) | [3] |
| Flash Point | -2.0 ± 17.1 °C (Calculated) | [3] |
| Solubility in Water | Soluble (57 g/L at 25 °C, Calculated) | [3] |

Table 2: Acute Toxicity Data

| Compound | Parameter | Value | Species | Route | Source |
|--------------------------|-------------------------|-----------------------|-------------------|-------------------|--------|
| Methoxymethyl Isocyanate | GHS Classification | Acute Tox. 4 (H302) | - | Oral | [3] |
| Methyl Isocyanate | LC50 | 6.1 ppm (4.6-8.2 ppm) | Rat | Inhalation (6 hr) | [5] |
| LC50 | 12.2 ppm (8.4-17.5 ppm) | Mouse | Inhalation (6 hr) | [5] | |
| LC50 | 5.4 ppm (4.4-6.7 ppm) | Guinea Pig | Inhalation (6 hr) | [5] | |
| LD50 | 51.5 mg/kg | Rat | Oral | [6] | |
| LD50 | 120 mg/kg | Mouse | Oral | [6] | |

Table 3: Occupational Exposure Limits for Methyl Isocyanate (as a reference)

| Organization | Limit | Value | Notes |
|--------------|-----------------|-----------------------|-------------------|
| OSHA | PEL (8-hr TWA) | 0.02 ppm (0.05 mg/m³) | Skin |
| NIOSH | REL (10-hr TWA) | 0.02 ppm (0.05 mg/m³) | Skin |
| ACGIH | TLV (8-hr TWA) | 0.02 ppm | Dermal Sensitizer |
| NIOSH | IDLH | 3 ppm | - |

Experimental Protocols: Safe Handling and Emergency Procedures

Given the high reactivity and toxicity of **methoxymethyl isocyanate**, all work must be conducted within a certified chemical fume hood with appropriate engineering controls.

Standard Handling Protocol

- Preparation:
 - Ensure a certified chemical fume hood is operational.
 - Have all necessary reagents and equipment within the fume hood.
 - An emergency shower and eyewash station must be readily accessible.[\[7\]](#)
 - Prepare a quench solution (e.g., 5% sodium carbonate, or a mixture of sodium carbonate and a non-ionic surfactant in water) for decontamination of equipment and small spills.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Wear a lab coat, chemical-resistant gloves (butyl rubber or other material recommended for isocyanates), and fully enclosed chemical splash goggles.
 - A face shield may be required for operations with a higher risk of splashing.
 - Respiratory protection may be necessary depending on the scale and nature of the work.
- Dispensing and Use:
 - Ground all equipment when handling the product to prevent static discharge.[\[2\]](#)
 - Use only in a well-ventilated area.[\[9\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[9\]](#)
 - Keep the container tightly closed when not in use.[\[9\]](#)
 - Avoid ingestion and inhalation.[\[9\]](#)
- Decontamination and Waste Disposal:
 - Decontaminate all equipment that has come into contact with **methoxymethyl isocyanate** using the prepared quench solution.
 - Contaminated materials should be treated as hazardous waste and disposed of according to institutional and regulatory guidelines.

Emergency Procedures

Spill Response:

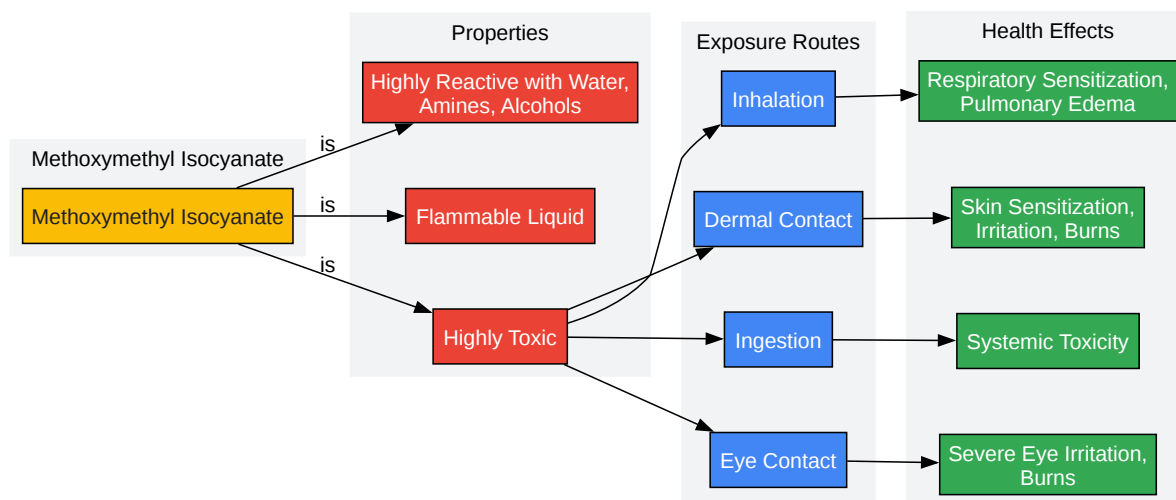
- Immediate Action:
 - Evacuate the immediate area.
 - Eliminate all ignition sources.[\[2\]](#)
 - Isolate the spill or leak area for at least 50 meters in all directions for liquids.[\[2\]](#)
- Containment and Cleanup:
 - Do not touch damaged containers or spilled material unless wearing appropriate protective clothing.[\[2\]](#)
 - For small spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[\[9\]](#)
 - A vapor-suppressing foam may be used to reduce vapors.[\[2\]](#)
 - Do not use water on the spilled substance or inside containers, as it can react to release toxic gases.[\[2\]](#)

Exposure Response:

- Inhalation: Remove the individual to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[9\]](#)
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical aid.[\[9\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[9\]](#)
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[9\]](#)

Visualized Workflows and Relationships

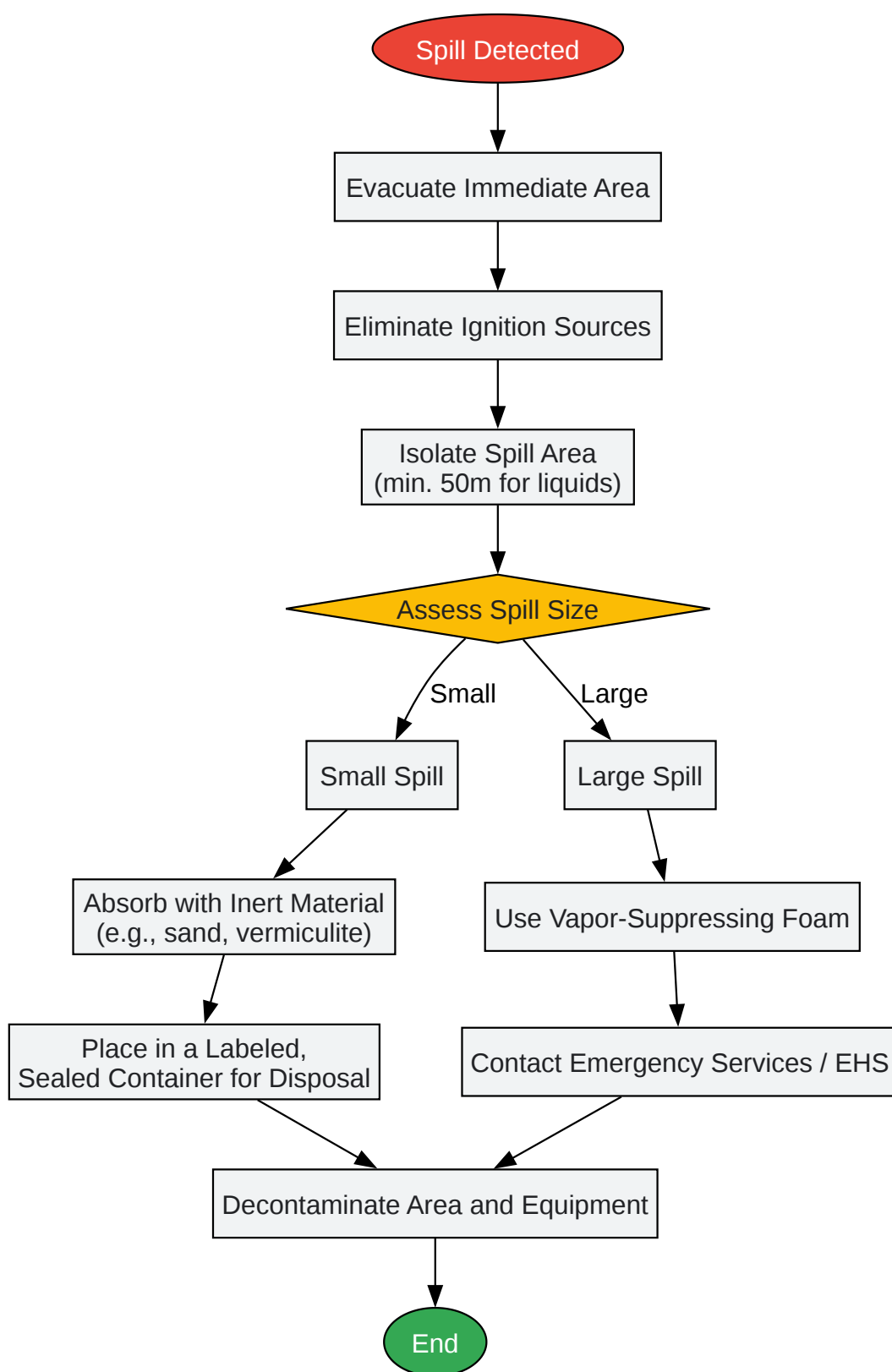
Logical Relationship of Hazards



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Caption: Hazard profile of **methoxymethyl isocyanate**.

Emergency Response Workflow for Spills



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Caption: Spill response workflow for **methoxymethyl isocyanate**.

Stability and Reactivity

Methoxymethyl isocyanate is incompatible with many classes of compounds.[2] Reactions with amines, aldehydes, alcohols, alkali metals, ketones, mercaptans, strong oxidizers, hydrides, phenols, and peroxides can be exothermic and release toxic gases.[2] Acids and bases can initiate polymerization reactions.[2] It also reacts with water, which may generate heat and increase the concentration of fumes in the air, and can release toxic, corrosive, or flammable gases.[1][2]

Fire Fighting Measures

- **Extinguishing Media:** For small fires, use CO2, dry chemical, dry sand, or alcohol-resistant foam. For large fires, use water spray, fog, or alcohol-resistant foam.[2]
- **Contraindications:** Do not use straight streams of water.[9] Most foams will react with the material and release corrosive/toxic gases.[2]
- **Hazards from Combustion:** Fire will produce irritating, corrosive, and/or toxic gases, including nitrogen oxides and potentially hydrogen cyanide.[1] Containers may explode when heated or if contaminated with water.[2]
- **Protective Equipment:** Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[9]

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